

Eupalinolide B: A Technical Guide to Target Identification and Validation

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Compound of Interest

Compound Name: Eupalinolide B

Cat. No.: B15606872

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Introduction

Eupalinolide B (EB) is a sesquiterpene lactone, a natural product isolated from plants of the Eupatorium genus. It has garnered significant interest in the scientific community due to its diverse pharmacological activities, including potent anti-inflammatory and anti-cancer properties. This technical guide provides an in-depth overview of the identified biological targets of **Eupalinolide B**, the experimental methodologies employed for their identification and validation, and the signaling pathways through which it exerts its effects. The information is presented to aid researchers and drug development professionals in further exploring the therapeutic potential of this promising natural compound.

Identified Biological Targets and Quantitative Data

Eupalinolide B has been shown to interact with multiple molecular targets, leading to the modulation of various signaling pathways implicated in diseases such as cancer, inflammation, and neurodegenerative disorders. The following tables summarize the key targets and the associated quantitative data from published studies.

Target/Pathway	Cancer Type	Cell Line(s)	IC50 Value (μM)	Reference
LSD1	Laryngeal Cancer	TU686	6.73	
TU212	1.03			
M4e	3.12			
AMC-HN-8	2.13			
Hep-2	9.07			
LCC	4.20			

Table 1: Inhibitory Concentration (IC50) of **Eupalinolide B** in Laryngeal Cancer Cell Lines.

Cellular Process	Cell Line(s)	Treatment Concentration (μM)	Effect	Reference
Cell Migration	SMMC-7721	12	38.29% ± 0.49% decrease	[1]
24	38.48% ± 0.84% decrease	[1]		
HCCLM3	12	43.83% ± 1.08% decrease	[1]	
24	53.22% ± 0.36% decrease	[1]		
Cell Cycle	SMMC-7721, HCCLM3	12 and 24	Significant increase in S phase population	[1]

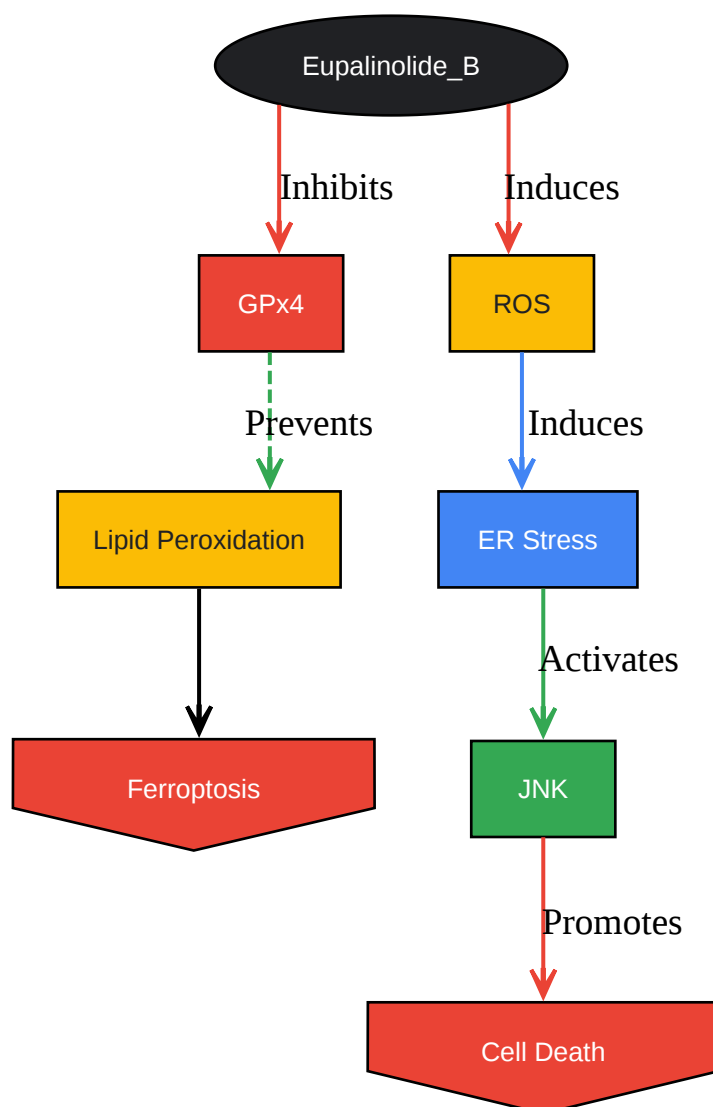
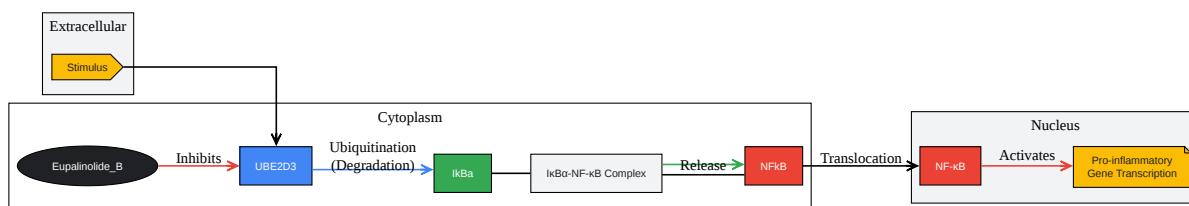
Table 2: Effect of **Eupalinolide B** on Cellular Processes in Hepatic Carcinoma Cells.

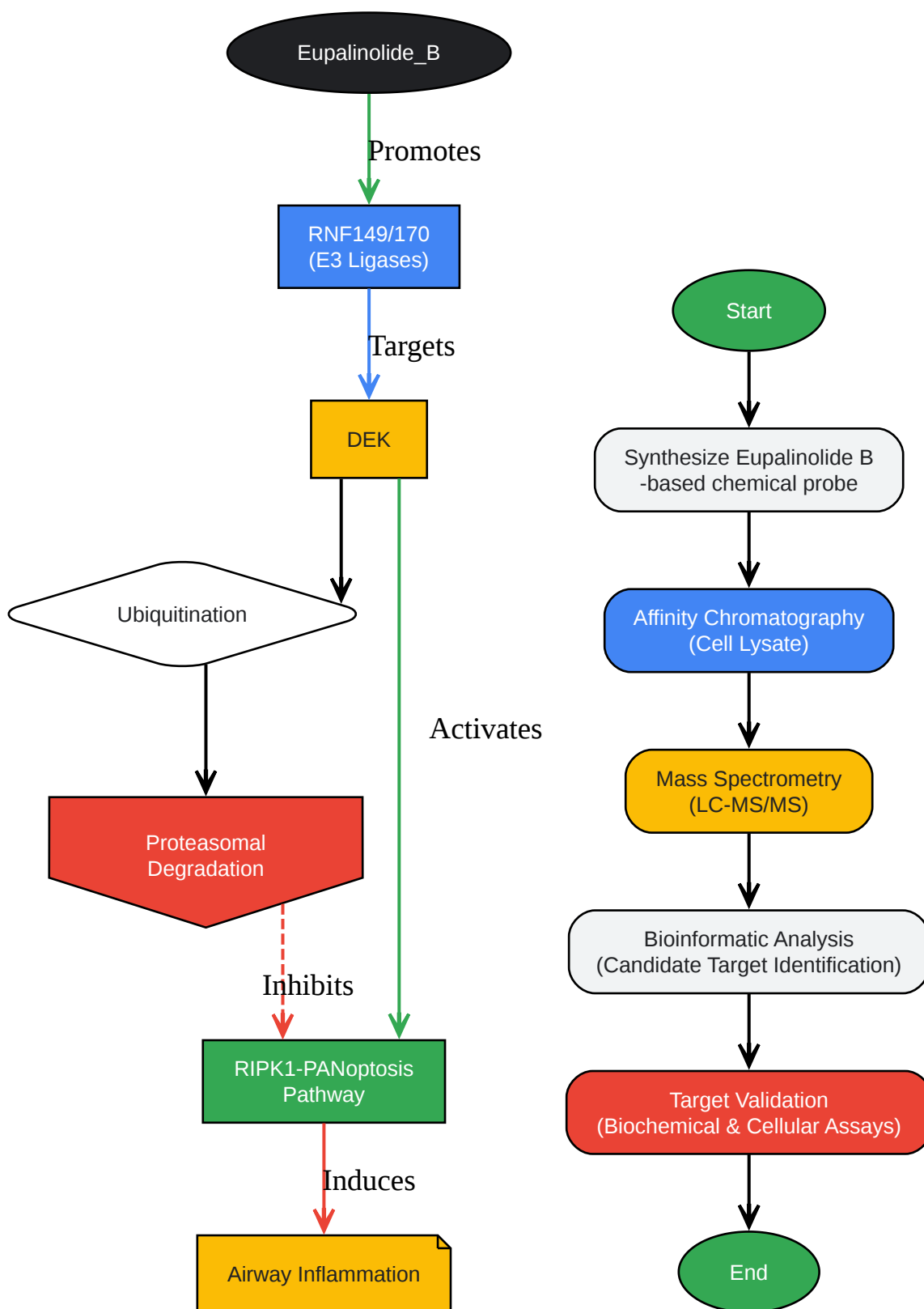
Signaling Pathways Modulated by Eupalinolide B

Eupalinolide B's interaction with its molecular targets triggers a cascade of downstream events, ultimately leading to the observed physiological effects. The following diagrams, generated using the DOT language, illustrate the key signaling pathways modulated by **Eupalinolide B**.

NF- κ B Signaling Pathway

Eupalinolide B has been demonstrated to inhibit the NF- κ B signaling pathway, a critical regulator of inflammation.^[2] One of the identified direct targets in this pathway is the ubiquitin-conjugating enzyme UBE2D3.^[3] By inhibiting UBE2D3, **Eupalinolide B** prevents the degradation of I κ B α , which in turn sequesters NF- κ B in the cytoplasm, preventing its translocation to the nucleus and the subsequent transcription of pro-inflammatory genes.





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